

A Technical Guide to the Natural Microbial Sources of Prodigiosin Pigment

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Compound of Interest

Compound Name: *Prodigiosin*

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Introduction

Prodigiosin and its analogs, collectively known as prodiginines, are a family of bright red pigments characterized by a unique tripyrrole skeleton.^{[1][2]} These secondary metabolites are produced by a variety of microorganisms and have garnered significant interest in the pharmaceutical and biotechnology sectors due to their broad spectrum of bioactivities. These activities include antibacterial, antifungal, antimalarial, immunosuppressive, and potent anticancer properties.^{[1][2][3][4]} This technical guide provides an in-depth overview of the primary natural microbial sources of **prodigiosin**, quantitative production data, detailed experimental protocols, and a look into the biosynthetic pathways governing its formation.

Principal Microbial Sources of Prodigiosin

Prodigiosin is synthesized by a range of Gram-negative and Gram-positive bacteria. The most prominent and well-studied producers belong to the genera *Serratia*, *Streptomyces*, *Hahella*, *Vibrio*, and *Pseudoalteromonas*.

- *Serratia marcescens*: This Gram-negative bacterium is the most recognized and extensively studied producer of **prodigiosin**.^{[1][5][6]} Many strains of *S. marcescens* are known for their ability to produce copious amounts of the pigment, often giving colonies a distinct blood-red appearance.^[6] It is a facultative anaerobe and can produce **prodigiosin** under both aerobic and anaerobic conditions.^[5]
- *Streptomyces coelicolor*: A Gram-positive, soil-dwelling actinomycete, *Streptomyces coelicolor* is another significant source of prodiginines, specifically undecyl**prodigiosin** and streptorubin B.^{[3][7]} The biosynthesis in *Streptomyces* is governed by the red gene cluster, which is homologous to the pig gene cluster in *Serratia*.^[8]
- *Hahella chejuensis*: A marine Gram-negative bacterium, *Hahella chejuensis* was initially isolated for its production of exopolysaccharides but was later identified as a potent producer of **prodigiosin**.^{[5][9][10]} This marine bacterium is particularly noted for the algicidal properties of its **prodigiosin**, making it a candidate for controlling harmful algal blooms.^[10]
- *Vibriospecies*: Several species within the marine bacterial genus *Vibrio*, such as *Vibrio psychroerythrus* and *Vibrio gazogenes*, have been identified as producers of **prodigiosin**.^{[11][12]} These marine isolates often have specific requirements for seawater or high salt concentrations for growth and pigment production.^[13]
- *Pseudoalteromonas rubra*: This marine bacterium is known to produce a variety of prodiginine pigments, including **prodigiosin** and cyclo**prodigiosin**.^{[4][14]} Research on *Pseudoalteromonas* has expanded the known diversity of prodiginine structures.^[4]

Quantitative Production of Prodigiosin

The yield of **prodigiosin** is highly dependent on the microbial strain, culture conditions, and nutrient availability. Optimization of factors such as carbon and nitrogen sources, temperature, pH, and aeration is crucial for maximizing production. The following table summarizes reported **prodigiosin** yields from various microbial sources under different conditions.

Microbial Source	Strain	Culture Conditions	Prodigiosin Yield	Reference
Serratia marcescens	UCP 1549	6% Cassava wastewater, 2% mannitol, pH 7, 28°C, 48h	49.5 g/L	[15][16]
Serratia marcescens	Not Specified	Peptone glycerol medium with 1% Huangshui, 60h	48.341 g/L	[11]
Serratia marcescens	Not Specified	Peanut seed broth	38.75 g/L	[15]
Serratia marcescens	Not Specified	Sesame seed broth	16.68 g/L	[15]
Serratia marcescens	JSSCPM1	Actinomyces isolation agar	1.5 g/L	[17]
Hahella chejuensis	KCTC 2396	Optimized medium with sucrose and peptone	1.495 g/L	[9]
Hahella chejuensis	KCTC 2396	Marine broth with 0.4% D-glucose	448.1 µg/mL	[5]
Vibrio gazogenes	PB1	Minimal media with 1% glucose, 100 mM NH ₄ Cl, 100 mM K-phosphate buffer	231 mg/L	[18]
Vibrio sp.	Isolate from Thais sp.	MZM medium with 0.5% mannitol, 2.5% soybean meal, pH 7, 30°C, 48h	7 mg/L	[19]

Experimental Protocols

Cultivation of Prodigiosin-Producing Microorganisms

a. *Serratia marcescens*

- Media: Peptone-glycerol broth or nutrient broth are commonly used.[\[20\]](#) For enhanced production, specialized media containing substrates like cassava wastewater supplemented with mannitol can be employed.[\[16\]](#)
- Inoculation: Inoculate the sterile broth with a fresh culture of *S. marcescens*.
- Incubation: Incubate at 28-30°C for 24-72 hours with shaking (e.g., 150 rpm).[\[16\]](#)[\[21\]](#) Optimal pH is generally around 7.0.[\[21\]](#)

b. *Hahella chejuensis*

- Media: Marine broth is the basal medium.[\[5\]](#) Supplementation with a carbon source like 0.4% D-glucose can significantly increase yield.[\[5\]](#)
- Inoculation: Transfer a seed culture to the production medium.
- Incubation: Grow at 25°C for up to 96 hours with shaking (e.g., 120 rpm).[\[5\]](#)

Extraction of Prodigiosin

Prodigiosin is an intracellular pigment and needs to be extracted from the bacterial biomass.

- Harvesting Cells: Centrifuge the culture broth at high speed (e.g., 8,000 x g) for 15-30 minutes to pellet the cells.[\[8\]](#)[\[21\]](#)
- Solvent Extraction: Discard the supernatant and resuspend the cell pellet in a suitable organic solvent. Acidified ethanol (e.g., 4% v/v 1 M HCl in ethanol) or acidified methanol are highly effective.[\[22\]](#)[\[23\]](#)[\[24\]](#) Acetone can also be used.[\[10\]](#)
- Lysis and Extraction: Vortex the cell suspension vigorously to ensure cell lysis and complete extraction of the pigment.

- Clarification: Centrifuge the mixture again at a higher speed (e.g., 15,000 x g) for 5-15 minutes to pellet the cell debris.[8][10]
- Collection: Collect the colored supernatant containing the crude **prodigiosin** extract.

Purification of Prodigiosin

- Solvent Evaporation: Concentrate the crude extract using a rotary vacuum evaporator to remove the extraction solvent.[23]
- Silica Gel Chromatography:
 - Dissolve the dried crude extract in a minimal amount of a non-polar solvent like chloroform.
 - Load the dissolved extract onto a silica gel column.
 - Elute the pigment using a solvent system, often a mixture of chloroform and methanol (e.g., 9:1 v/v).[16][25]
 - Collect the red-colored fractions.
- Thin-Layer Chromatography (TLC): Monitor the purity of the fractions using TLC with a similar solvent system. **Prodigiosin** typically has a high R_f value (e.g., ~0.9 in chloroform/methanol 9:1).[16]
- High-Performance Liquid Chromatography (HPLC): For high-purity **prodigiosin**, further purification can be achieved using reversed-phase HPLC with a C18 column and a gradient of acetonitrile and water with formic acid.[23]

Quantification of Prodigiosin

- Spectrophotometry: This is the most common method for quantifying **prodigiosin**.
 - Dilute the **prodigiosin** extract in acidified ethanol.
 - Measure the absorbance at the maximum wavelength (λ_{max}), which is typically around 534-535 nm.[22][23]

- Calculation: The concentration can be calculated using a standard curve or by expressing it as a ratio of the absorbance at 534 nm to the optical density of the culture at 600 nm (A_{534}/A_{600}) to normalize for cell density.[22] An alternative method independent of pH uses the absorbance at 492 nm.[26]

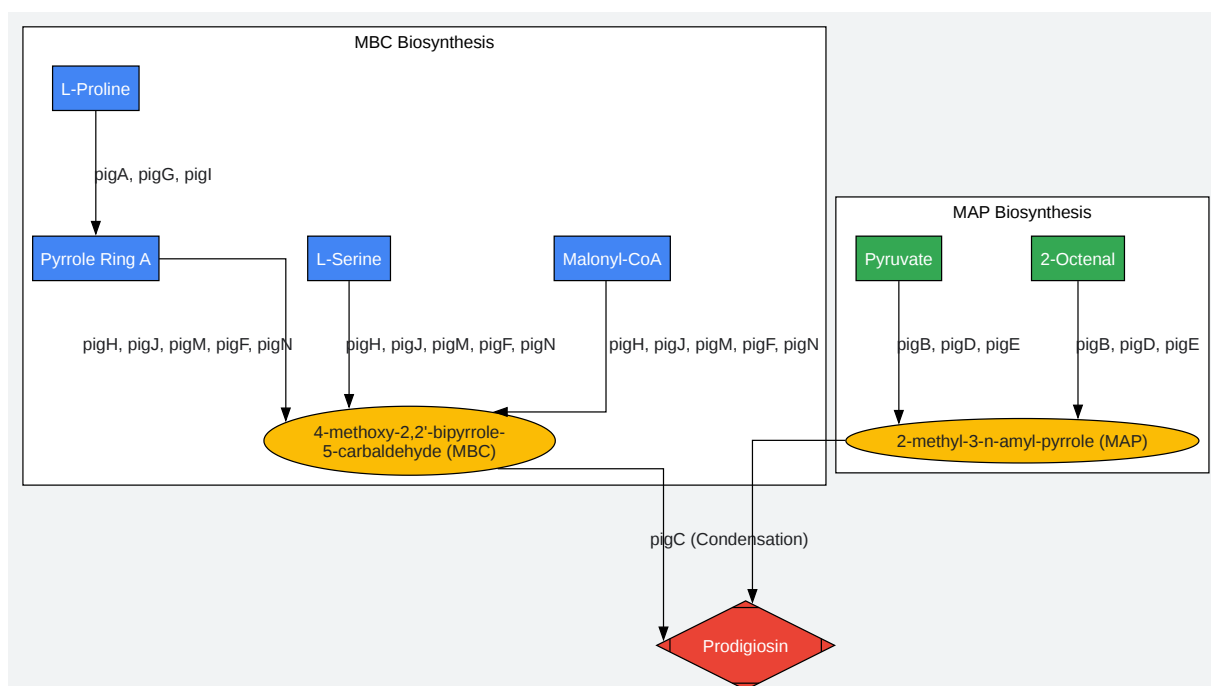
Biosynthesis of Prodigiosin

The biosynthesis of **prodigiosin** is a complex, bifurcated pathway that culminates in the condensation of two key precursors: 4-methoxy-2,2'-bipyrrole-5-carbaldehyde (MBC) and 2-methyl-3-n-amyl-pyrrole (MAP).[5][13] In *Serratia* species, this pathway is encoded by the pig gene cluster (pigA-N).[13][14]

- MBC Synthesis: This branch of the pathway starts with L-proline, which is oxidized to form pyrrole ring A. This ring is then elongated through a polyketide synthase-like mechanism, incorporating L-serine to form ring B.[3]
- MAP Synthesis: The monopyrrole, MAP, is synthesized from the condensation of pyruvate and 2-octenal.[13][14]
- Final Condensation: The enzyme PigC catalyzes the final condensation of MBC and MAP to form the linear tripyrrole structure of **prodigiosin**. [3][27]

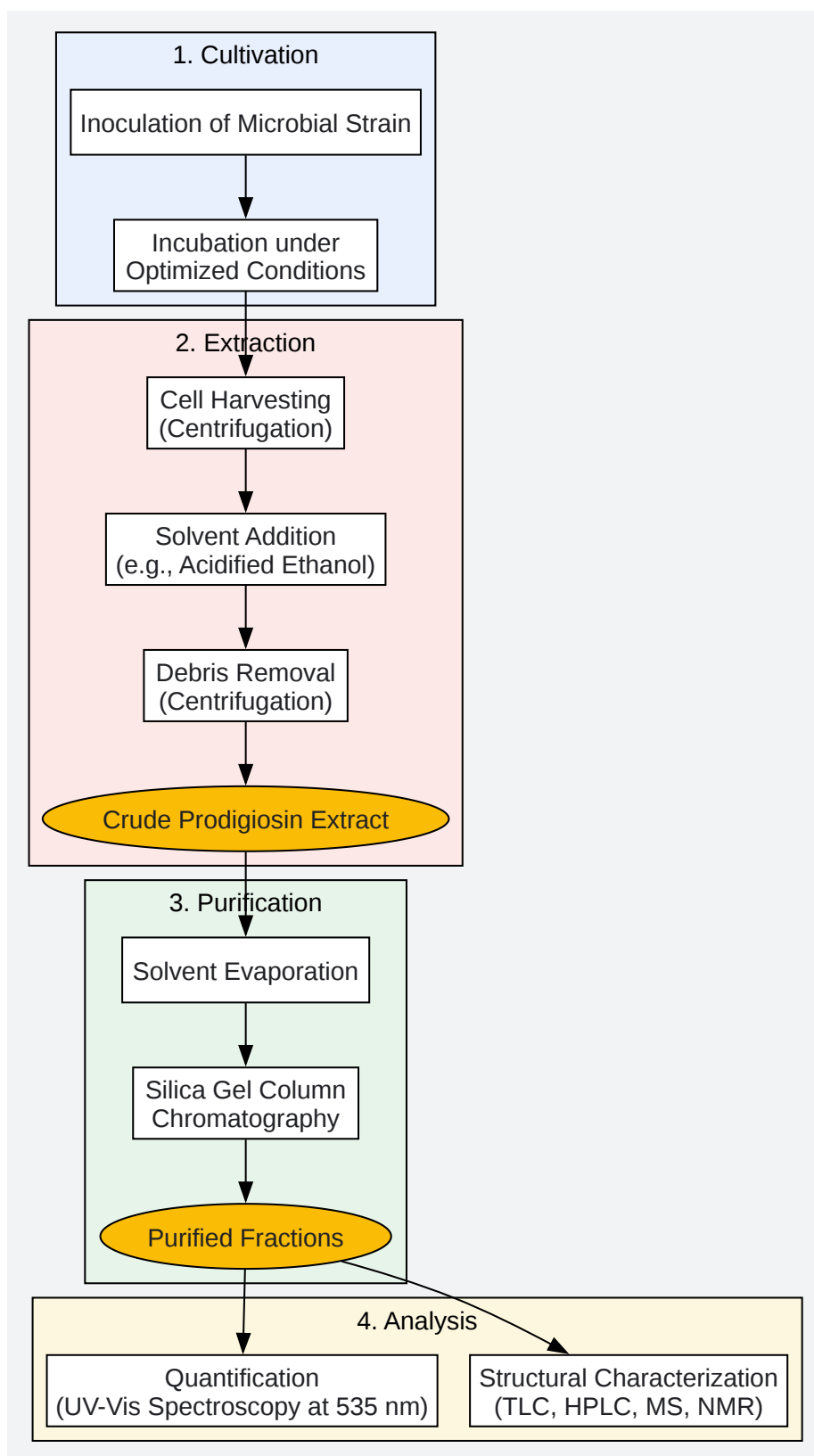
Visualizations

Diagrams of Signaling Pathways and Experimental Workflows



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Prodigiosin Biosynthesis Pathway



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Generalized Experimental Workflow

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